

In Vivo Effects of UFP-101 Administration: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Ufp-101*

Cat. No.: *B15576599*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

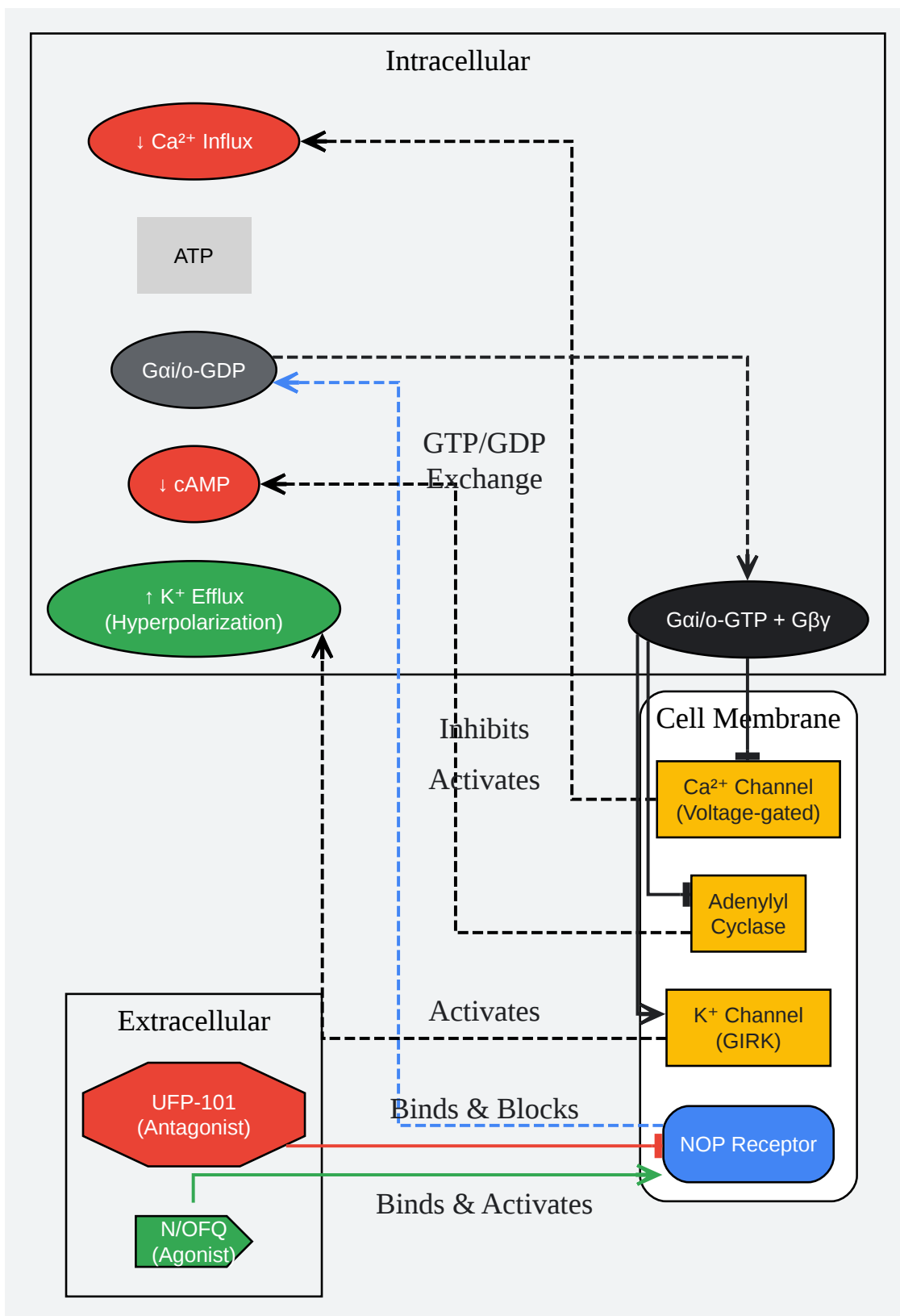
UFP-101, chemically identified as [Nphe¹, Arg¹⁴, Lys¹⁵]N/OFQ-NH₂, is a synthetic peptide that has emerged as a critical pharmacological tool for investigating the endogenous nociceptin/orphanin FQ (N/OFQ) system.[1][2] It is a potent, selective, and competitive antagonist for the N/OFQ peptide (NOP) receptor, a G-protein coupled receptor (GPCR).[3] **UFP-101** was engineered by combining a modification that eliminates efficacy ([Nphe¹]) with substitutions that enhance potency and prolong its duration of action in vivo ([Arg¹⁴, Lys¹⁵]).[1][2] Its high binding affinity for the NOP receptor (pK_i = 10.24) and over 3000-fold selectivity against classical opioid receptors (μ, δ, and κ) make it an invaluable instrument for elucidating the diverse physiological and pathological roles of the N/OFQ-NOP system.[4] This guide provides a comprehensive overview of the in vivo effects of **UFP-101**, detailing its mechanism, summarizing quantitative data from key studies, and outlining experimental protocols.

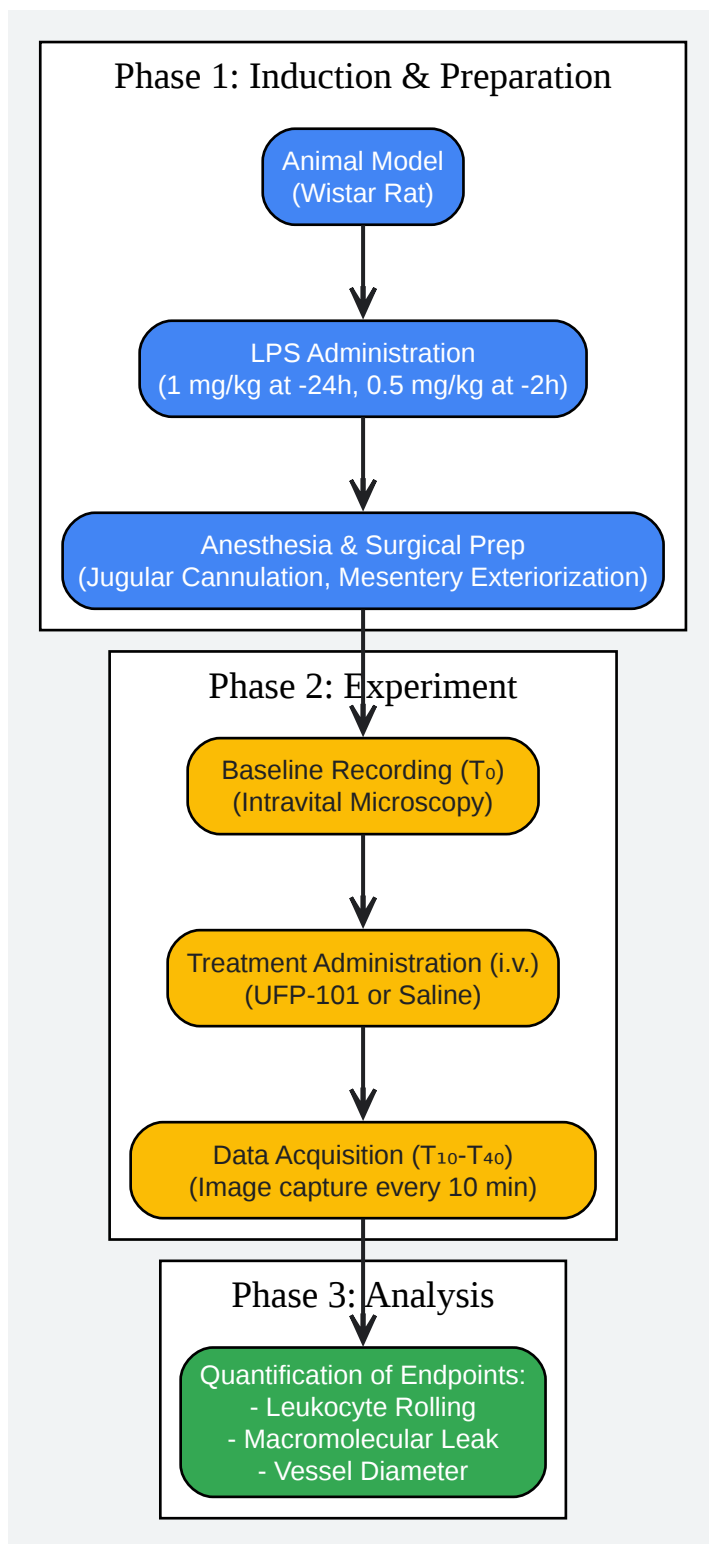
Mechanism of Action: NOP Receptor Antagonism

The endogenous ligand N/OFQ modulates numerous biological functions by activating the NOP receptor, which is coupled to inhibitory G-proteins (Gai/Go).[2][5] Upon activation by N/OFQ,

the Gai/Go subunit dissociates and initiates downstream signaling cascades, typically leading to the inhibition of adenylyl cyclase, a reduction in cyclic AMP (cAMP) levels, and modulation of ion channel activity (e.g., activation of inwardly rectifying potassium channels and inhibition of voltage-gated calcium channels). This cascade results in neuronal hyperpolarization and reduced neurotransmitter release.

UFP-101 exerts its effects by competitively binding to the NOP receptor, thereby preventing the binding of the endogenous agonist N/OFQ.[3] As a "silent" antagonist, **UFP-101** does not possess intrinsic activity and, by occupying the receptor, it blocks the inhibitory signaling cascade normally initiated by N/OFQ.[4] This blockade effectively removes the tonic inhibitory influence of the endogenous N/OFQ system, leading to a variety of physiological responses depending on the specific tissue and context.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. UFP-101, a peptide antagonist selective for the nociceptin/orphanin FQ receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. UFP-101, a Peptide Antagonist Selective for the Nociceptin/Orphanin FQ Receptor - PMC [pmc.ncbi.nlm.nih.gov]
- 3. research.unipd.it [research.unipd.it]
- 4. UFP-101 | NOP Receptors | Tocris Bioscience [[tocris.com](https://www.tocris.com)]
- 5. The Nociceptin/Orphanin FQ Receptor Antagonist UFP-101 Reduces Microvascular Inflammation to Lipopolysaccharide In Vivo - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In Vivo Effects of UFP-101 Administration: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15576599/docs#in-vivo-effects-of-ufp-101-administration-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)